

Prudent Disposal of DRI-C21045 in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DRI-C21045

Cat. No.: B2543851

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) with mandated disposal procedures for **DRI-C21045** is not publicly available, this document provides essential guidance based on the compound's known characteristics and standard laboratory safety protocols. **DRI-C21045** is a potent and selective small-molecule inhibitor of the CD40-CD40L protein-protein interaction.[1][2][3][4] Adherence to these guidelines will help ensure the safe management of **DRI-C21045** waste.

Key Compound Information for Safe Handling and Disposal

The following table summarizes key data for **DRI-C21045**, which informs the recommended disposal procedures.

Property	Value/Information	Relevance to Disposal
CAS Number	2101765-81-3	Unique identifier for the chemical.
Molecular Formula	C ₂₄ H ₂₉ N ₅ O ₄ S	Informs chemical compatibility and potential reactions.
Molecular Weight	487.59 g/mol	Used for concentration calculations.
Solubility	Soluble in DMSO.[1] Suspended solution with 0.5 mg/mL in 10% DMSO + 90% (20% SBE-β-CD in Saline).[2]	The solvent used will determine the appropriate waste stream.
Known Hazards	To the best of available knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[5][6] At concentrations up to 500 μM, DRI-C21045 shows no potential genotoxicity or cytotoxicity.[1]	The lack of comprehensive hazard data necessitates handling as a potentially hazardous substance.
Storage	Store at -20°C or -80°C in a tightly closed container.[2][5]	Proper storage prevents degradation and accidental release.

Step-by-Step Disposal Protocol for DRI-C21045

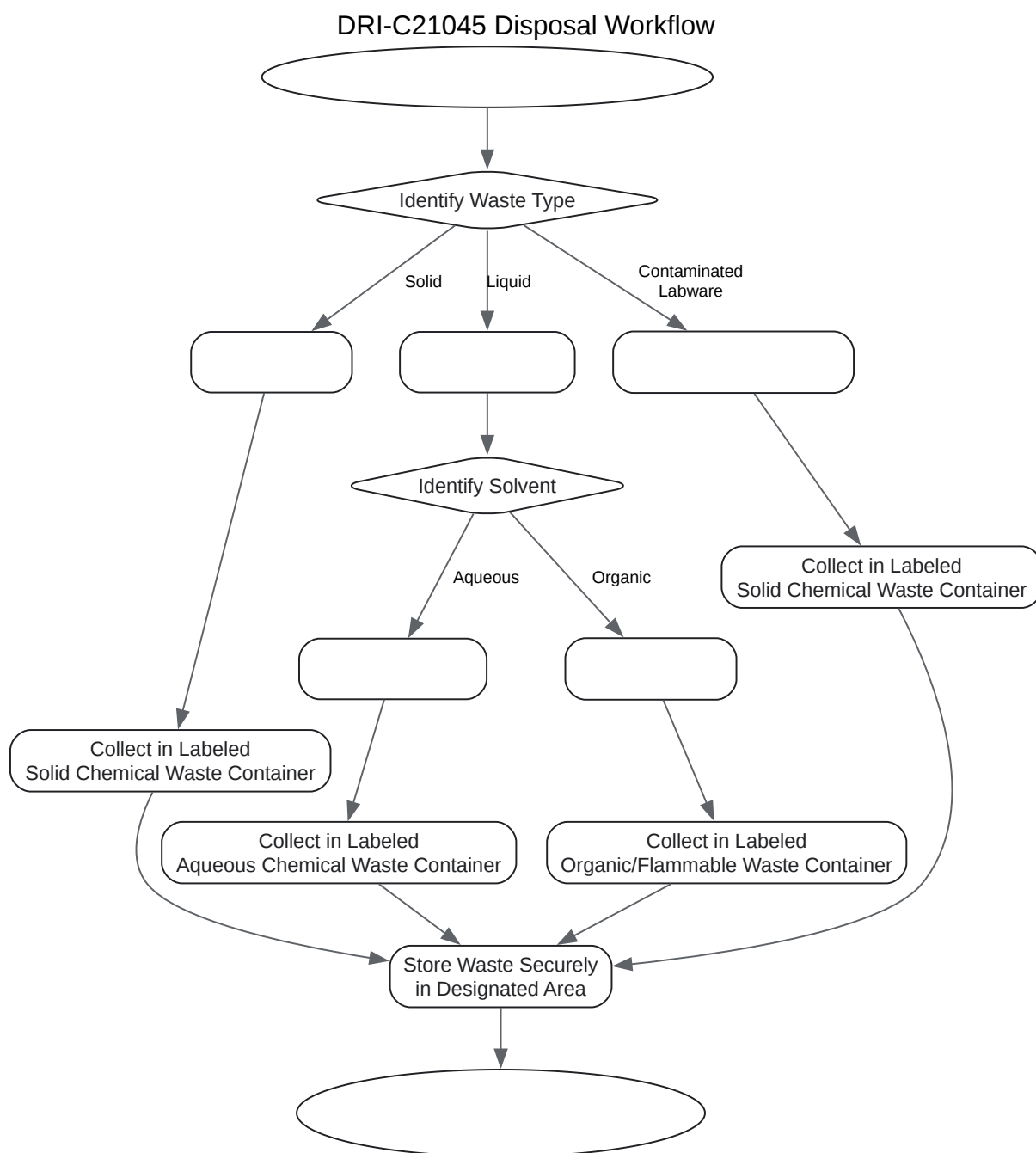
Given the absence of a specific SDS, **DRI-C21045** should be treated as a potentially hazardous chemical waste. The following protocol outlines the recommended disposal procedure:

- **Personal Protective Equipment (PPE):** Prior to handling, ensure appropriate PPE is worn, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.[5][7]

- Waste Segregation:
 - Solid Waste: Collect unused or expired **DRI-C21045** powder in its original container or a clearly labeled, sealed waste container. Do not mix with other solid wastes unless compatibility is certain.
 - Liquid Waste (Solutions):
 - Aqueous Solutions: Collect aqueous solutions of **DRI-C21045** in a designated, sealed, and clearly labeled container for aqueous chemical waste.
 - Organic Solvent Solutions (e.g., DMSO): Collect solutions of **DRI-C21045** in organic solvents in a designated, sealed, and clearly labeled container for flammable or organic waste. Do not mix with incompatible solvents.
 - Contaminated Materials: Dispose of any materials contaminated with **DRI-C21045** (e.g., pipette tips, gloves, weigh boats) in a designated solid chemical waste container.
- Waste Labeling: All waste containers must be clearly labeled with the full chemical name "**DRI-C21045**" and the name of the solvent(s) if applicable. Indicate the approximate concentration and quantity.
- Storage of Waste: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until they are collected for disposal.
- Disposal: Arrange for the disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **DRI-C21045** down the drain or in regular trash.^[7]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **DRI-C21045** waste.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DRI-C21045 | inhibitor of the CD40-CD40L costimulatory protein-protein interaction (PPI) | CAS# 2101765-81-3 | InvivoChem [[invivochem.com](https://www.invivochem.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. DRI-C21045 - Immunomart [[immunomart.com](https://www.immunomart.com)]
- 5. media.cellsignal.cn [media.cellsignal.cn]
- 6. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 7. [targetmol.com](https://www.targetmol.com) [[targetmol.com](https://www.targetmol.com)]
- To cite this document: BenchChem. [Prudent Disposal of DRI-C21045 in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2543851#dri-c21045-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com